

Osmundalin research background

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Osmundalin

CAS No.: 54835-71-1

Cat. No.: S12768956

Get Quote

Chemical Identity and Source

Osmundalactone is a dihydropyranone lactone. The table below summarizes its core chemical and sourcing information.

Property	Details
IUPAC Name	(5R,6R)-5,6-dihydro-5-hydroxy-6-methyl-2H-pyran-2-one [1]
Molecular Formula	C6H8O3 [1]
Structure	5,6-dihydro-2H-pyran-2-one with hydroxyl and methyl groups at positions 5 and 6 [1]
Plant Source	Primarily isolated from ferns of the genera <i>Angiopteris</i> and <i>Osmunda</i> [1].
Natural Form	Often found as a glycone (sugar-bound) in compounds like Angiopteraside [1].

Biological Activities and Experimental Evidence

Research, primarily from in vitro studies, indicates that osmundalactone and its source plant extracts possess notable biological activities.

Activity	Experimental Model	Key Findings	Proposed Mechanism / Correlation
Anti-adipogenic	3T3-L1 pre-adipocyte cells [1]	2.5 µg/mL dose inhibited lipid production by 35% [1].	Linked to general anti-obesity mechanisms of phytochemicals like reduced lipogenesis and adipose cell proliferation [1].
Anti-inflammatory	RAW 264.7 macrophage cells [1]	5 µg/mL dose inhibited nitrite production by ~82% [1].	Associated with reduction in inflammatory cytokines (e.g., TNF-α, IL-6) [1].
Cytotoxic / Anticancer	HepG2 liver cancer cells (tested as plant extract) [2]	Crude extract showed moderate activity (IC50: 236.93 µg/mL) [2].	LC-MS profiling of active extract identified Quercetin and other compounds with high binding affinity to molecular targets like PPAR-δ [2].

Research Methodologies

The following experimental protocols are commonly used in research on osmundalactone and related fern compounds.

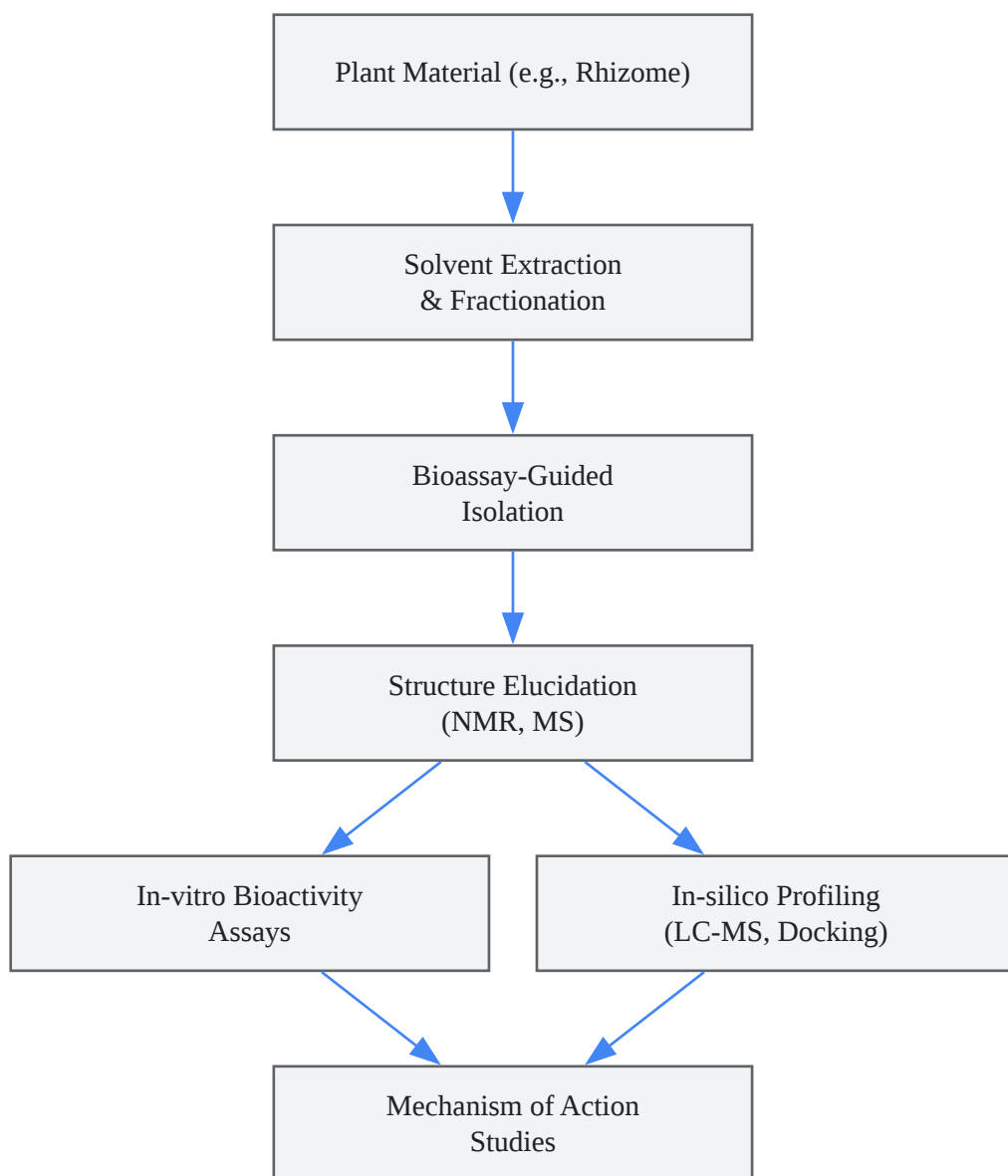
Compound Isolation and Characterization

- **Extraction:** Plant material (e.g., rhizomes) is dried, ground, and extracted with solvents like methanol, followed by sequential partitioning with hexane, dichloromethane, ethyl acetate (EtOAc), and n-butanol (BuOH) based on polarity [1].
- **Isolation:** Bioactive fractions (often EtOAc or BuOH) undergo repeated column chromatography (e.g., normal phase, reverse phase, Sephadex LH-20) to isolate pure compounds [1].
- **Structure Elucidation:** Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry (MS) are used to determine the structure [1].

Profiling and Bioactivity Screening

- **LC-MS Profiling:** Used for phytochemical fingerprinting. Extracts are separated by Liquid Chromatography and analyzed by Mass Spectrometry for tentative compound identification [2].
- **FT-IR Analysis:** Fourier-Transform Infrared Spectroscopy identifies functional groups present in a crude extract [2].
- **In-silico Molecular Docking:** Bioactive compounds identified via LC-MS are computationally screened for binding affinity and interaction modes with target protein receptors [2].

The experimental workflow from compound discovery to activity validation can be visualized as follows:



[Click to download full resolution via product page](#)

Future Research Directions

Based on the current state of knowledge, several key areas require further investigation:

- **Definitive Mechanism of Action:** Isolating pure osmundalactone to conduct target-based assays and delineate its precise molecular signaling pathways.
- **In-vivo Validation:** Establishing animal models to confirm anti-obesity, anti-inflammatory, or anticancer efficacy and determine pharmacokinetics.
- **Structure-Activity Relationship (SAR):** Synthesizing analogs of osmundalactone to identify which structural features are critical for its bioactivity.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Anti-Adipogenic and Anti-Inflammatory Activities of (-) [mdpi.com]
2. LC-MS profiling and cytotoxic activity of *Angiopteris helferiana* ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Osmundalin research background]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12768956#osmundalin-research-background>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com